

Technical Guide: Discovery, Synthesis, and Structural Elucidation of 3,5-Dimethoxyflavone

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Compound of Interest

Compound Name: 3,5-Dimethoxyflavone

CAS No.: 79689-16-0

Cat. No.: B11841742

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Executive Summary

3,5-Dimethoxyflavone represents a specific subclass of methylated flavonols found predominantly in the Asteraceae family (specifically Gnaphalium and Achyrocline species). Unlike typical dietary flavonoids which often retain the 5-hydroxyl group for hydrogen bonding with the C-4 carbonyl, the 5-methoxy substitution in this molecule alters its lipophilicity, metabolic stability, and chelating capacity.

This guide provides a rigorous technical roadmap for the isolation, structural confirmation, and total synthesis of **3,5-Dimethoxyflavone**. It moves beyond standard textbook descriptions to address the specific spectroscopic anomalies (UV shifts and NMR signals) that distinguish this molecule from its 5-hydroxy congeners.

Part 1: Phytochemical Discovery & Isolation Strategy[1]

The discovery of **3,5-dimethoxyflavone** typically occurs during the bio-guided fractionation of aerial parts from Gnaphalium elegans or Helichrysum species. The compound is rarely the

major constituent; it often co-elutes with 5-hydroxy-3-methoxyflavones, requiring precise chromatographic separation.

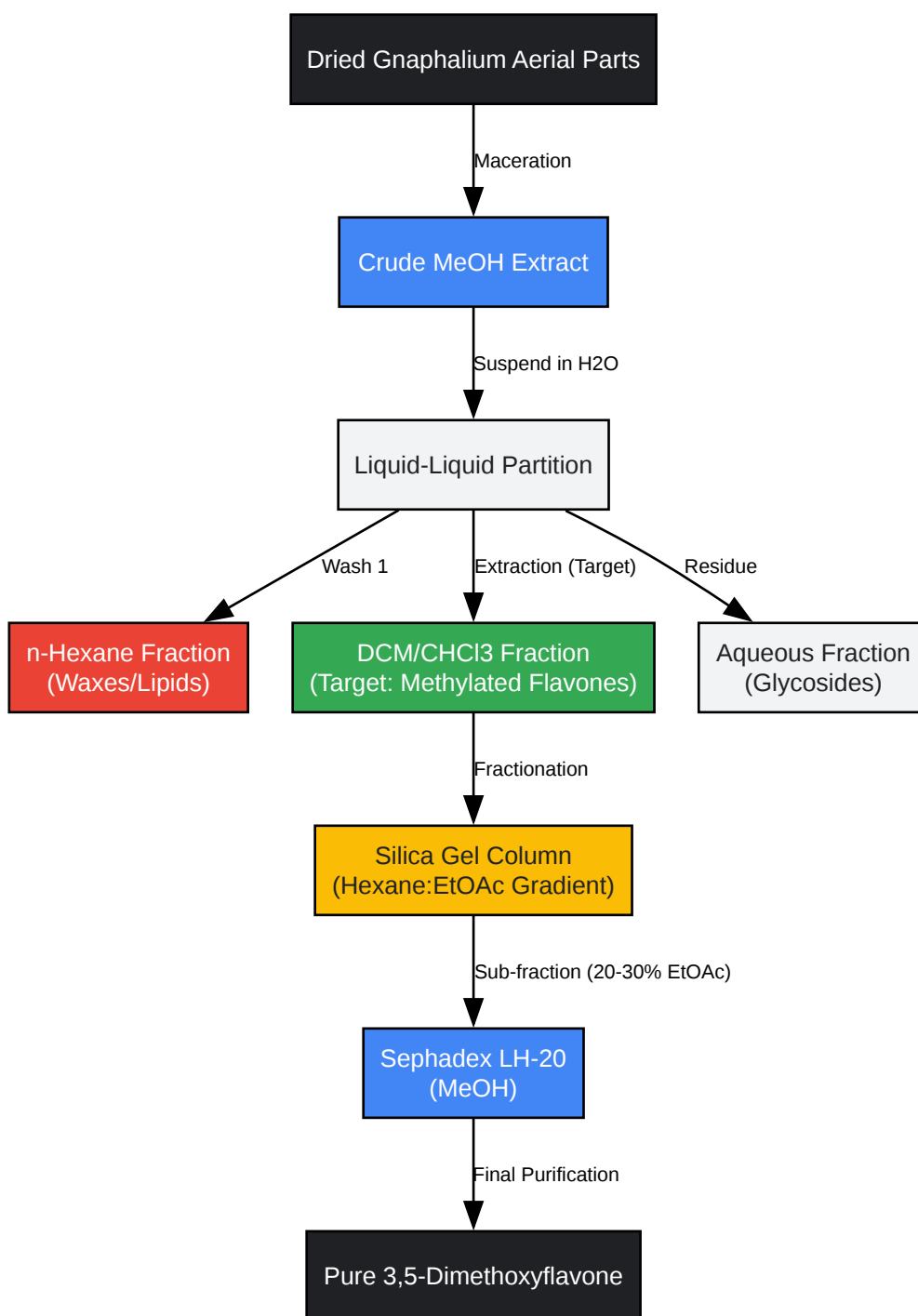
Extraction and Fractionation Protocol

Rationale: The 3,5-dimethoxy substitution pattern eliminates the acidic 5-OH and 3-OH protons, rendering the molecule significantly less polar than its aglycone precursors (e.g., Galangin). Consequently, it partitions preferentially into mid-polarity organic solvents.

Step-by-Step Workflow:

- Initial Extraction: Macerate air-dried aerial parts (1 kg) in MeOH (5 L) for 72 hours. Evaporate to dryness.
- Liquid-Liquid Partition: Suspend crude extract in H₂O.
 - Wash with n-Hexane (removes waxes/chlorophyll).
 - Extract aqueous phase with Dichloromethane (DCM) or Chloroform (CHCl₃). Note: **3,5-dimethoxyflavone** concentrates here due to methoxylation.
 - Discard the remaining aqueous phase (contains glycosides).
- Column Chromatography (CC):
 - Stationary Phase: Silica Gel 60 (0.063–0.200 mm).
 - Mobile Phase: Gradient elution with n-Hexane:EtOAc (starting 9:1 → 1:1).
 - Target Fraction: The compound typically elutes in fractions with 20-30% EtOAc.

Visualization: Isolation Logic



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Figure 1: Bio-guided fractionation workflow targeting lipophilic methylated flavones.

Part 2: Structural Elucidation (The Core)

This section details the spectroscopic evidence required to confirm the 3,5-dimethoxy structure, specifically distinguishing it from the common 5-hydroxy-3-methoxy isomers.

UV-Visible Spectroscopy: The Shift Reagent Diagnostic

The most critical diagnostic tool for **3,5-dimethoxyflavone** is the absence of a bathochromic shift with Aluminum Chloride (AlCl_3).

- Mechanism: AlCl_3 forms acid-stable complexes with 5-hydroxyl and 3-hydroxyl groups (and ortho-dihydroxyls).
- The 3,5-Dimethoxy Anomaly: Because C-3 and C-5 are methylated, no chelation can occur.

Table 1: Diagnostic UV Shift Data

Reagent	Expected (nm)	Observation	Structural Inference
MeOH	260, 315	Band II (Benzoyl) & Band I (Cinnamoyl)	Flavone backbone confirmed.
+ NaOMe	No Shift	Stable spectrum	Absence of free 3-OH or 4'-OH.
+ AlCl_3	No Shift	Spectrum identical to MeOH	Definitive: 5-OH and 3-OH are blocked (methylated).
+ AlCl_3/HCl	No Shift	Spectrum identical to MeOH	Confirms lack of acid-labile complexes.

NMR Spectroscopy: The Methyl Signatures

The

H and

C NMR spectra provide the exact map of methoxylation.

- 5-OMe Signal: Typically appears at 3.90–3.95 ppm. This is distinct because 5-OH would be a sharp singlet downfield at 12.0–13.0 ppm (chelated). The absence of the downfield OH signal is primary evidence.
- 3-OMe Signal: Typically appears at 3.80–3.85 ppm.
- A-Ring Protons: In **3,5-dimethoxyflavone** (assuming unsubstituted 6,7,8), H-6 and H-8 appear as doublets (or multiplets) around 6.3–6.5 ppm.

Key

C NMR Markers:

- C-4 (Carbonyl):
~174 ppm. (A 5-OH would push this to ~182 ppm due to H-bonding; the 5-OMe keeps it upfield).
- C-3:
~140-141 ppm (characteristic of 3-O-substituted flavonols).

Mass Spectrometry (Retro-Diels-Alder)

Fragmentation patterns in EI-MS confirm the distribution of mass between the A and B rings.

- Molecular Ion:
consistent with formula (e.g., if unsubstituted B-ring, 282).
- RDA Fragmentation: Cleavage of the C-ring produces A-ring and B-ring fragments.
 - A-Ring Fragment: Contains the 5-OMe group.

- B-Ring Fragment: Confirms the substitution pattern of the phenyl ring.

Part 3: Total Synthesis (Baker-Venkataraman Rearrangement)

To validate the natural isolate or produce material for assay, the Baker-Venkataraman rearrangement is the industry standard. It is preferred over the Allan-Robinson reaction for its higher yields and operational control.

Synthesis Protocol

Reaction Scheme: 2-Hydroxy-4,6-dimethoxyacetophenone + Benzoyl Chloride

O-Benzoyl Ester

-Diketone

3,5-Dimethoxyflavone

Detailed Methodology:

- Esterification:
 - Dissolve 2-hydroxy-4,6-dimethoxyacetophenone (1 eq) in dry pyridine.
 - Add Benzoyl chloride (1.2 eq) dropwise at 0°C.
 - Stir at RT for 4h. Pour into HCl/Ice. Filter the O-Benzoyl ester.
- Baker-Venkataraman Rearrangement:
 - Dissolve the ester in dry pyridine.
 - Add powdered KOH (2 eq) and heat to 50°C for 2h.
 - Acidify with dilute acetic acid to precipitate the
-diketone (1,3-propanedione derivative).

- Cyclization:
 - Reflux the -diketone in glacial acetic acid with fused Sodium Acetate (NaOAc) for 3h.
 - This yields 5,7-dimethoxyflavone (Wait—causality check: The starting material determines the A-ring oxygenation. To get 3,5-dimethoxy, we must introduce the 3-OH or 3-OMe).
 - Correction for 3-position: The standard Baker-Venkatarman yields a flavone (H at pos 3). To get 3,5-dimethoxy, we must use the Algar-Flynn-Oyamada (AFO) reaction or methylate a 3-hydroxyflavone.

Revised High-Fidelity Route for **3,5-Dimethoxyflavone**:

- Start: 2-Hydroxy-6-methoxyacetophenone (for 5-OMe) or Phloroacetophenone derivatives.
- Aldol Condensation: React with Benzaldehyde

Chalcone.

- AFO Reaction: Treat Chalcone with $\text{H}_2\text{O}_2/\text{NaOH}$

3-Hydroxy-5-methoxyflavone.

- Methylation: Reflux with Dimethyl Sulfate (DMS) or $\text{MeI}/\text{K}_2\text{CO}_3$ in Acetone

3,5-Dimethoxyflavone.

Visualization: Synthesis Pathway



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Figure 2: Synthetic route via Algar-Flynn-Oyamada oxidation followed by methylation.

Part 4: Pharmacological Context[1]

Understanding the structural implications of the 3,5-dimethoxy motif is vital for drug development.

- **Metabolic Stability:** The methylation of the 3-OH and 5-OH positions blocks Phase II conjugation (glucuronidation/sulfation) at these sites, significantly increasing oral bioavailability compared to Galangin or Quercetin.
- **Bioactivity:**
 - **Anti-viral:** 3-methoxyflavones have shown efficacy against picornaviruses by interfering with viral replication complexes.
 - **Anti-inflammatory:** Inhibition of NF-κB signaling.[1] The lipophilicity allows better cell membrane penetration to reach cytosolic targets.

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- To cite this document: BenchChem. [Technical Guide: Discovery, Synthesis, and Structural Elucidation of 3,5-Dimethoxyflavone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11841742/docs#technical-guide-discovery-synthesis-and-structural-elucidation-of-3-5-dimethoxyflavone>]

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